

An In-depth Technical Guide on the Environmental Fate and Impact of Tetraoctyltin

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Compound of Interest

Compound Name: Tetraoctyltin

Cat. No.: B036588

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Abstract

Tetraoctyltin (CAS No. 3590-84-9), a tetra-substituted organotin compound, is primarily utilized as an intermediate in the synthesis of organotin stabilizers for PVC and as a catalyst. While generally considered less toxic than its tri- and di-substituted counterparts, its environmental persistence, potential for degradation into more toxic forms, and impact on biological systems warrant a thorough toxicological and ecotoxicological assessment. This guide provides a comprehensive overview of the available data on the environmental fate and impact of **tetraoctyltin**, with a focus on its physicochemical properties, environmental persistence, bioaccumulation potential, and toxicological effects. Due to the limited availability of specific data for **tetraoctyltin**, information on its primary degradation products, trioctyltin and dioctyltin, is also included to provide a more complete risk profile.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of **tetraoctyltin** is essential for predicting its environmental distribution and behavior.

Property	Value	Reference
Molecular Formula	C ₃₂ H ₆₈ Sn	[1]
Molecular Weight	571.59 g/mol	[1]
Appearance	Clear to yellow liquid, may be slightly hazy	[2]
Density	0.98 g/cm ³	[3]
Boiling Point	549.4 °C at 760 mmHg	[3]
Flash Point	282 °C	[3]
Vapor Pressure	0 Pa at 25°C	[3]
LogP (Octanol-Water Partition Coefficient)	12.87720	[3]
Water Solubility	Information not available	
Solubility	Soluble in Chloroform, Sparingly soluble in Ethyl Acetate	[3]

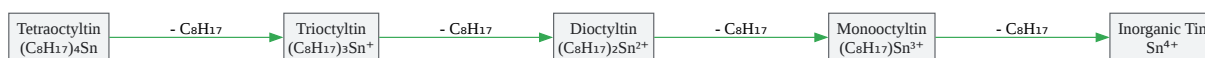
Environmental Fate

The environmental fate of **tetraoctyltin** is governed by its persistence in various environmental compartments and its degradation into other organotin compounds.

Environmental Persistence and Degradation

Tetra-substituted organotins like **tetraoctyltin** are known to be relatively non-toxic but can slowly decompose or metabolize into more toxic tri- and di-substituted compounds[4]. The primary degradation pathway is sequential dealkylation, where the octyl groups are progressively cleaved from the tin atom. This process can be mediated by both biotic (microbial) and abiotic (photodegradation) factors.

Degradation Pathway of **Tetraoctyltin**:



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Figure 1: Sequential dealkylation pathway of **tetraoctyltin**.

Quantitative data on the half-life of **tetraoctyltin** in various environmental matrices is scarce. However, studies on other organotin compounds suggest that degradation is generally slow in sediments[5].

Bioaccumulation and Mobility

The high LogP value of **tetraoctyltin** (12.88) suggests a strong potential for bioaccumulation in the fatty tissues of organisms[3]. While specific Bioconcentration Factor (BCF) or Bioaccumulation Factor (BAF) values for **tetraoctyltin** are not readily available, data for dioctyltin compounds indicate a potential for bioaccumulation, although it is considered to be non-existent or low for some derivatives[6]. Dioctyltin derivatives have been listed as substances of very high concern due to their reproductive toxicity[7].

The mobility of **tetraoctyltin** in soil is expected to be low due to its high lipophilicity, leading to strong adsorption to soil organic matter.

Ecotoxicity

The ecotoxicity of **tetraoctyltin** and its degradation products is a significant concern for aquatic and terrestrial ecosystems.

Test Organism	Endpoint	Value	Reference
Dioctyltin Compounds			
Algae (growth inhibition)	72-h EC ₅₀	> 1.1 µg/L	[6]
Algae (growth inhibition)	72-h NOEC	0.62 µg/L	[6]

Note: Specific ecotoxicity data for **tetraoctyltin** is limited. The data presented is for its degradation product, dioctyltin.

Mammalian Toxicity

Organotin compounds, including **tetraoctyltin**, can exert a range of toxic effects in mammals. While tetra-substituted forms are generally less acutely toxic, their degradation products, particularly tri- and di-substituted organotins, are of greater concern.

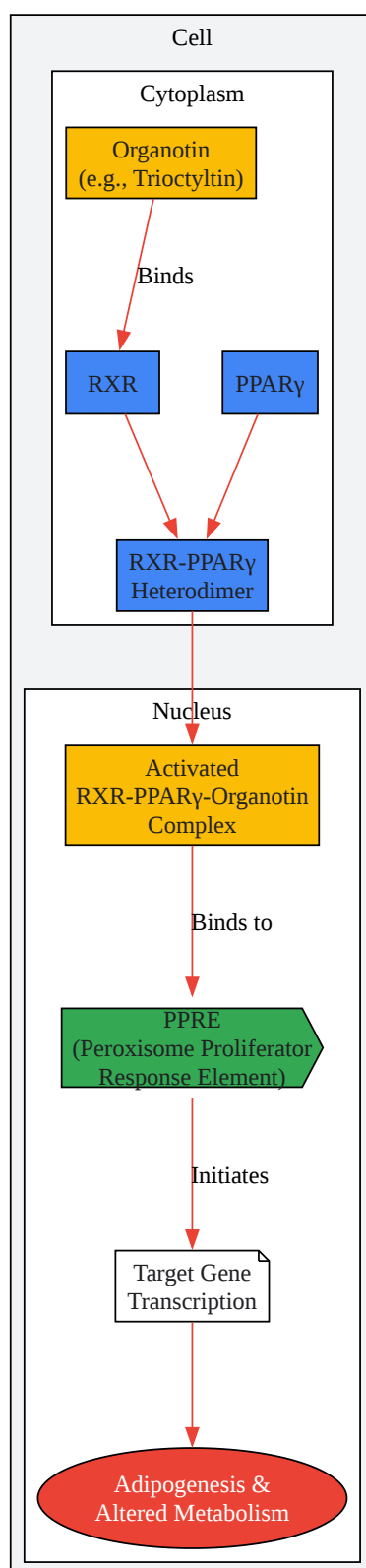
Endpoint	Value	Species	Reference
Acute Oral LD ₅₀	>4000 mg/kg	Rat	[8]

Organotin compounds are known to be immunotoxic and neurotoxic[9]. Studies have shown that trioctyltin chloride and **tetraoctyltin** did not induce atrophy of lymphoid organs in rats[9]. However, other organotins have been shown to cause a depression in the humoral immune response[9].

Mechanism of Action: Endocrine Disruption

A significant concern with many organotin compounds is their potential to act as endocrine disruptors. Tributyltin (TBT) and triphenyltin (TPT), which are structurally related to the degradation products of **tetraoctyltin**, have been shown to act as agonists for the Retinoid X Receptor (RXR) and Peroxisome Proliferator-Activated Receptor γ (PPAR γ)[10]. This dual agonism can lead to the differentiation of adipocytes, suggesting a role as obesogens[10].

The activation of the RXR-PPAR γ heterodimer by organotins disrupts normal endocrine signaling pathways, which can have wide-ranging effects on development, reproduction, and metabolism.



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Figure 2: Signaling pathway of organotin-induced endocrine disruption.

Experimental Protocols

Detailed experimental protocols are crucial for the accurate assessment of the environmental fate and impact of **tetraoctyltin**. The following sections outline standardized methodologies applicable to this compound.

Environmental Fate Testing

6.1.1. Biodegradation in Soil

A standardized method for assessing the biodegradation of chemicals in soil is outlined in OECD Guideline 307 (Aerobic and Anaerobic Transformation in Soil).

- Objective: To determine the rate of aerobic and anaerobic degradation of **tetraoctyltin** in soil.
- Methodology:
 - Radiolabeled (e.g., ^{14}C) **tetraoctyltin** is applied to fresh soil samples.
 - The soil samples are incubated under controlled aerobic or anaerobic conditions (temperature, moisture).
 - At various time intervals, soil samples are extracted and analyzed to determine the concentration of the parent compound and its degradation products.
 - Analysis is typically performed using High-Performance Liquid Chromatography (HPLC) with radiometric detection or Liquid Scintillation Counting (LSC).
 - The rate of degradation and the half-life (DT_{50}) are calculated.

Ecotoxicity Testing

6.2.1. Acute Immobilisation Test for Daphnia sp.

This test is performed according to OECD Guideline 202.

- Objective: To determine the acute toxicity of **tetraoctyltin** to *Daphnia magna*.

- Methodology:
 - Young daphnids (<24 hours old) are exposed to a range of concentrations of **tetraoctyltin** in a static system for 48 hours.
 - The number of immobilized daphnids is recorded at 24 and 48 hours.
 - The median effective concentration (EC₅₀), which is the concentration that immobilizes 50% of the daphnids, is calculated.

6.2.2. Algal Growth Inhibition Test

This test follows OECD Guideline 201.

- Objective: To determine the effect of **tetraoctyltin** on the growth of freshwater algae.
- Methodology:
 - Exponentially growing cultures of a selected algal species (e.g., *Pseudokirchneriella subcapitata*) are exposed to various concentrations of **tetraoctyltin** for 72 hours.
 - Algal growth is measured at 24, 48, and 72 hours by cell counting or a surrogate measurement like fluorescence.
 - The EC₅₀ for growth rate inhibition is calculated.

6.2.3. Fish, Acute Toxicity Test

This test is conducted based on OECD Guideline 203.

- Objective: To determine the acute lethal toxicity of **tetraoctyltin** to fish.
- Methodology:
 - Fish (e.g., Rainbow Trout, *Oncorhynchus mykiss*) are exposed to a range of concentrations of **tetraoctyltin** in a semi-static or flow-through system for 96 hours.
 - Mortality is recorded at 24, 48, 72, and 96 hours.

- The median lethal concentration (LC_{50}), which is the concentration that is lethal to 50% of the fish, is calculated.

Bioaccumulation Testing

6.3.1. Bioconcentration: Flow-Through Fish Test

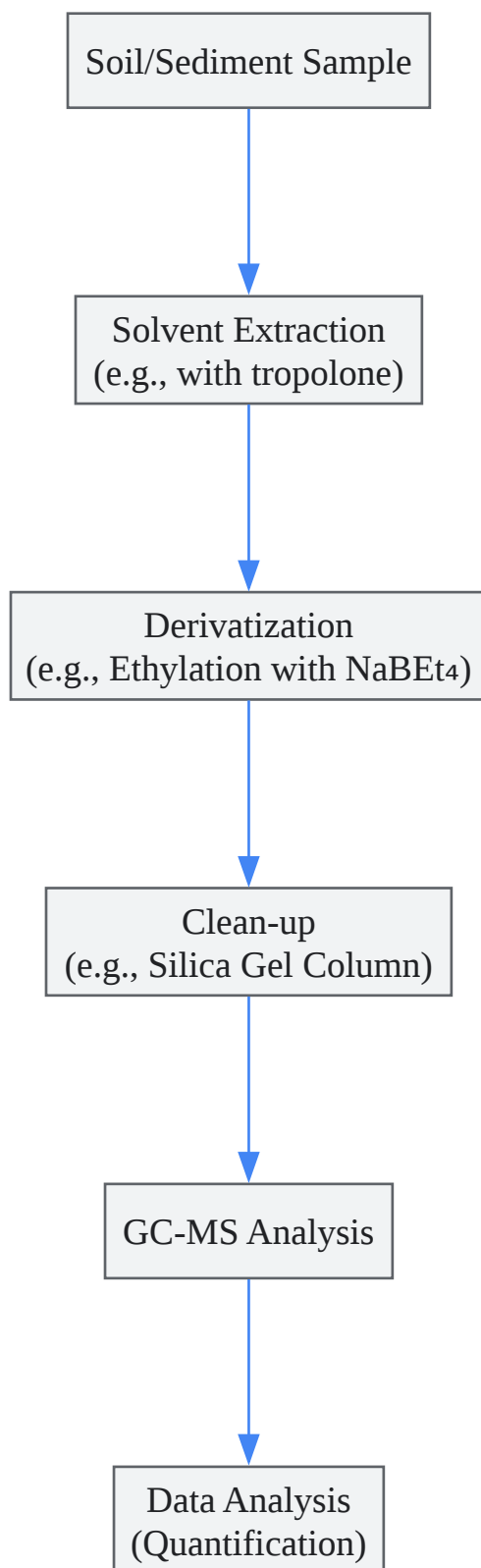
This test is performed according to OECD Guideline 305.

- Objective: To determine the bioconcentration factor (BCF) of **tetraoctyltin** in fish.
- Methodology:
 - The test consists of two phases: uptake and depuration.
 - During the uptake phase, fish are exposed to a constant, low concentration of **tetraoctyltin** in a flow-through system.
 - Fish and water samples are taken at regular intervals and analyzed for the concentration of the test substance.
 - After the uptake phase, the remaining fish are transferred to clean water for the depuration phase, and the decrease in the concentration of the substance in the fish is monitored.
 - The BCF is calculated as the ratio of the concentration of the substance in the fish to the concentration in the water at steady-state.

Analytical Methodology for Organotin Compounds

The analysis of organotin compounds in environmental matrices typically involves extraction, derivatization, and chromatographic separation with sensitive detection.

Workflow for Organotin Analysis in Soil/Sediment:



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Figure 3: General workflow for the analysis of organotin compounds in soil or sediment.

A common method involves Gas Chromatography-Mass Spectrometry (GC-MS)[11].

- **Extraction:** The soil or sediment sample is extracted with an organic solvent (e.g., a mixture of diethyl ether and hexane) containing a chelating agent like tropolone to improve the extraction efficiency of polar organotin species[11].
- **Derivatization:** The organotin compounds in the extract are converted to more volatile and thermally stable derivatives (e.g., ethylated or pentylated derivatives) to make them suitable for GC analysis. Sodium tetraethylborate (NaBEt_4) is a common derivatizing agent[11].
- **Clean-up:** The derivatized extract is cleaned up using techniques like silica gel column chromatography to remove interfering substances[11].
- **GC-MS Analysis:** The cleaned-up extract is injected into a gas chromatograph for separation of the different organotin compounds. A mass spectrometer is used for detection and quantification, providing high sensitivity and selectivity.

Conclusion

Tetraoctyltin, while less acutely toxic than its lower alkylated homologues, represents a potential long-term environmental concern due to its persistence and its degradation into more toxic tri- and dioctyltin compounds. Its high lipophilicity suggests a significant potential for bioaccumulation. The endocrine-disrupting capabilities of its degradation products, through the activation of the RXR-PPAR γ pathway, highlight a specific mechanism of toxicity that can have sublethal effects at low concentrations.

The lack of comprehensive, publicly available data on the environmental fate and ecotoxicity of **tetraoctyltin** underscores the need for further research to accurately assess its environmental risk. The standardized experimental protocols outlined in this guide provide a framework for generating the necessary data to fill these knowledge gaps and to support informed regulatory decisions. Researchers and professionals in drug development should be aware of the potential for organotin compounds to interfere with nuclear receptor signaling, a mechanism that is also relevant in pharmacological research.

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